

# "Propane-2-sulfonamide" safety, handling, and MSDS information

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## Compound of Interest

Compound Name: *Propane-2-sulfonamide*

Cat. No.: *B152786*

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An In-Depth Technical Guide to the Safe Handling of **Propane-2-sulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicological information for **Propane-2-sulfonamide** (CAS No: 81363-76-0). As a crucial building block in medicinal chemistry and drug development, a thorough understanding of its properties is paramount for ensuring laboratory safety and experimental integrity. This document moves beyond a simple recitation of safety data sheet (SDS) information, offering a synthesized narrative grounded in the principles of chemical safety and risk mitigation.

## Section 1: Chemical Identity and Physicochemical Properties

**Propane-2-sulfonamide**, also known as isopropylsulfonamide, is a simple alkyl sulfonamide. [1] Its utility in synthetic chemistry stems from the sulfonamide functional group, a common pharmacophore. Understanding its physical state and properties is the first step in a robust risk assessment. The compound is a solid at room temperature.

A summary of its key properties is presented below:

Property	Value	Source(s)
IUPAC Name	propane-2-sulfonamide	<a href="#">[2]</a>
Synonyms	2-Propanesulfonamide, Isopropylsulfonamide	<a href="#">[1]</a>
CAS Number	81363-76-0	<a href="#">[2]</a>
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NO <sub>2</sub> S	<a href="#">[2]</a>
Molecular Weight	123.18 g/mol	<a href="#">[2]</a>
Physical Form	Solid	
Storage Temperature	Room Temperature (in a dry, sealed container)	<a href="#">[3]</a>

## Section 2: Hazard Identification and Toxicological Profile

**Propane-2-sulfonamide** is classified under the Globally Harmonized System (GHS) as a hazardous substance, warranting careful handling.[\[2\]](#) The primary hazards are associated with acute toxicity and irritation.[\[1\]](#)[\[2\]](#)

GHS Classification Summary:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Irritation (Category 2), H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[2\]](#)

The toxicological profile indicates that exposure via ingestion, skin contact, eye contact, or inhalation can lead to adverse health effects. The irritant nature of the compound is the most

immediate concern in a laboratory setting. The causality stems from the chemical's ability to interact with and disrupt biological tissues upon contact. Respiratory irritation is a key concern when handling the powdered form, as airborne particles can be easily inhaled.[2]

## Section 3: Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential, prioritizing engineering controls, supplemented by administrative controls and, finally, personal protective equipment (PPE).

### Engineering Controls

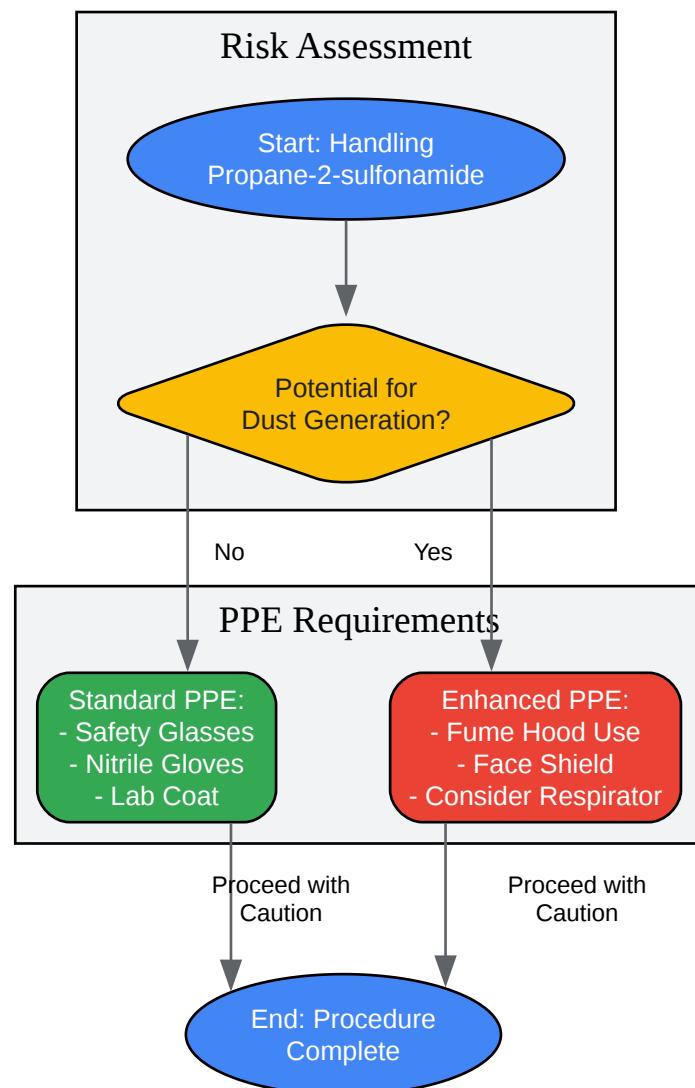
- Ventilation: Always handle **Propane-2-sulfonamide** in a well-ventilated area.[1] For procedures that may generate dust, such as weighing or transferring solids, a certified chemical fume hood is mandatory.
- Safety Equipment: Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[4][5]

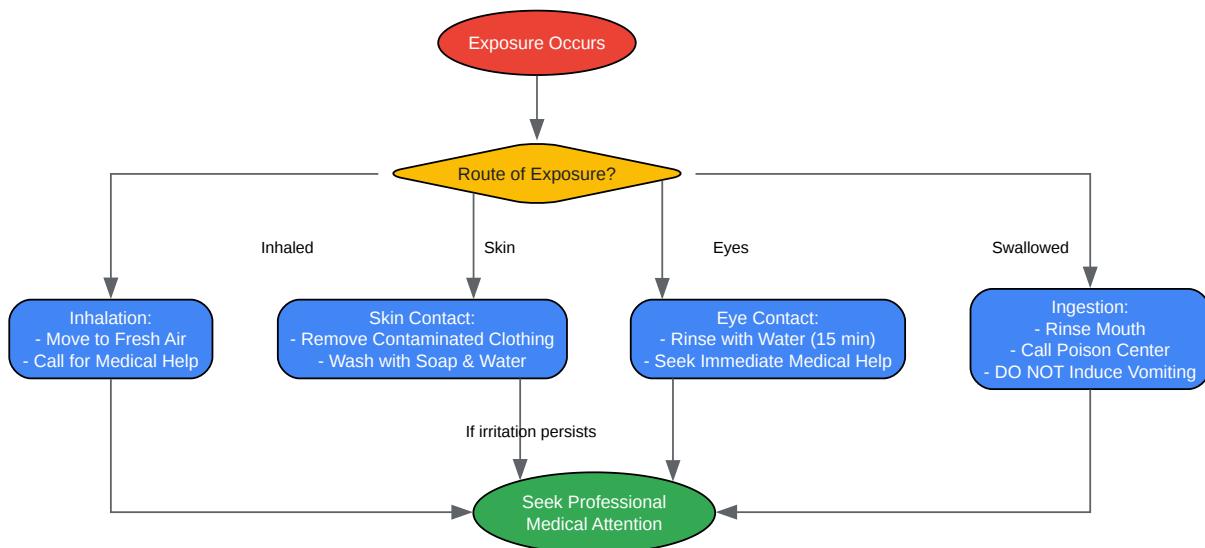
### Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final barrier between the researcher and the chemical. The choice of PPE should be based on a risk assessment of the specific procedure being performed.

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to recognized standards (e.g., ANSI Z87.1, EN 166). A face shield should be worn in situations where there is a higher risk of splashes or dust generation.[6]
- Skin Protection:
  - Gloves: Wear chemically resistant, impervious gloves.[1] Nitrile gloves are a common and effective choice for incidental contact. Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contamination.[7]
  - Lab Coat: A standard laboratory coat should be worn at all times. For larger quantities or tasks with a higher risk of spillage, a chemically resistant apron may be necessary.

- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH-approved particulate respirator is required.[8]



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Caption: First-Aid Response Workflow for **Propane-2-sulfonamide**.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate for the local circumstances and the surrounding environment. This includes water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [8]\* Specific Hazards: The compound is not considered a significant fire risk; however, containers may burn. [8] During combustion, it may emit toxic and corrosive fumes, including nitrogen oxides (NO<sub>x</sub>) and sulfur oxides (SO<sub>x</sub>).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes. [4][9]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing dust and prevent contact with skin and eyes. Wear the appropriate PPE as outlined in Section 3. [8]\*

Environmental Precautions: Prevent the material from entering drains or waterways. [9]\*

Containment and Cleanup:

- Ventilate the area of the spill.
- Carefully sweep or scoop up the spilled solid material, avoiding the generation of airborne dust. [8] 3. Use dry cleanup procedures. [8] Consider using a HEPA-filtered vacuum for larger spills.
- Place the collected material into a clean, dry, properly labeled container for disposal. [8] 5. Clean the spill area thoroughly with soap and water.
- Dispose of the waste material in accordance with local, state, and federal regulations. [6]

## Conclusion

**Propane-2-sulfonamide** is a valuable chemical reagent that can be used safely by adhering to the principles of prudent laboratory practice. A comprehensive understanding of its hazards—primarily as an irritant and a substance harmful upon ingestion—is the foundation of a safe working environment. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and following established protocols for handling, storage, and emergency response, researchers can effectively mitigate the risks associated with this compound.

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